Part 1: Compound Identity & Technical Specifications

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*(S)-Etodolac-d3*	
CAS No.:	*1246818-32-5*	
Cat. No.:	*B602641*	*Get Quote*

(S)-Etodolac-d3 is the stable isotope-labeled form of the pharmacologically active S-enantiomer of Etodolac. It serves as a critical Internal Standard (IS) in bioanalytical assays (LC-MS/MS), specifically for the quantification of the active COX-inhibiting enantiomer in complex matrices (plasma, urine, tissue).

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Parameter	Technical Specification
Chemical Name	(S)-(+)-1,8-Diethyl-1,3,4,9-tetrahydropyrano[3,4-b]indole-1-acetic acid-d3
CAS Number	1246818-32-5 (Specific to S-enantiomer d3)
Parent CAS	87226-38-8 ((S)-Etodolac); 41340-25-4 (Racemic Etodolac)
Molecular Formula	$C_{17}H_{18}D_3NO_3$
Molecular Weight	290.37 g/mol (approx. 3 Da shift from unlabeled parent)
Isotopic Purity	≥ 99% Deuterated forms (d3)
Chiral Purity	≥ 98% ee (S-enantiomer)
Solubility	Soluble in DMSO (>25 mg/mL), Methanol, Ethanol.[1][2][3][4] Poorly soluble in water.
Appearance	White to off-white solid (Lyophilized or Crystalline)

Part 2: Hazard Identification & Toxicology (The "Why" Behind the SDS)

Senior Scientist Note: While this compound is used in micro-quantities for mass spectrometry, it retains the toxicological profile of the parent NSAID. The (S)-enantiomer is the potent COX inhibitor; therefore, its toxicity profile regarding GI and renal systems is more relevant than that of the inactive (R)-enantiomer.

Core Hazards (GHS Classification)

- Acute Toxicity, Oral (Category 3):H301 - Toxic if swallowed.[5][6][7]
- Eye Irritation (Category 2A):H319 - Causes serious eye irritation.[5][6][7]

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- Reproductive Toxicity (Category 2):H361 - Suspected of damaging fertility or the unborn child.[5]

Mechanistic Toxicology

The safety protocols for **(S)-Etodolac-d3** are dictated by its mechanism of action:

- COX Inhibition: The (S)-enantiomer selectively inhibits Cyclooxygenase-2 (COX-2) and COX-1. Inhibition of COX-1 in the gastric mucosa reduces protective prostaglandins (PGE2), leading to the risk of gastrointestinal perforation and bleeding upon ingestion.

- Renal Impairment: Prostaglandins regulate renal blood flow. Inhibition can cause acute renal failure, particularly in dehydrated states.

Visual: Safety & Exposure Logic

This diagram maps the hazard source to the required protection based on biological mechanism.

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Caption: Causal link between the COX-inhibitory mechanism of **(S)-Etodolac-d3** and required safety protocols.

Part 3: Handling, Stability & Storage Protocols

Senior Scientist Note: The primary risk with deuterated standards is not just chemical degradation, but isotopic exchange. If the deuterium labels are on exchangeable protons (e.g., -OH, -NH), they will swap with Hydrogen in water, ruining the mass shift. However, in Etodolac-d3, the deuterium is typically on the ethyl group, which is non-exchangeable. The risk here is chemical stability (oxidation/hydrolysis).

Storage Architecture

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- Long-term: -20°C (minimum). -80°C preferred for solution stocks.
- Environment: Store under inert gas (Argon or Nitrogen) to prevent oxidation of the indole moiety.
- Container: Amber glass vials (protect from light-induced degradation).

Reconstitution Protocol (Self-Validating)

To ensure the standard is valid before use in critical assays:

- Equilibration: Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture, which degrades the solid.
- Solvent Choice: Dissolve in 100% DMSO or Methanol. Avoid water in the primary stock.
- Visual Check: The solution must be clear and colorless. Yellowing indicates oxidation of the indole ring; discard if observed.

Part 4: Analytical Application (LC-MS/MS Workflow)

Context: **(S)-Etodolac-d3** is used to normalize matrix effects and recovery losses during the extraction of biological samples.

Experimental Workflow

- Stock Preparation: Prepare a 1.0 mg/mL Master Stock in DMSO.
- Working Standard: Dilute Master Stock to 10 µg/mL in 50:50 Methanol:Water.
- Spiking (The Critical Step): Add the Working Standard to the biological sample (plasma/urine) before any extraction (Protein Precipitation or SPE).
  - Why? The IS must experience the exact same extraction efficiency and matrix suppression as the analyte.
- LC-MS Transition: Monitor the mass shift.
  - Analyte ((S)-Etodolac): m/z 288.1 → 172.1

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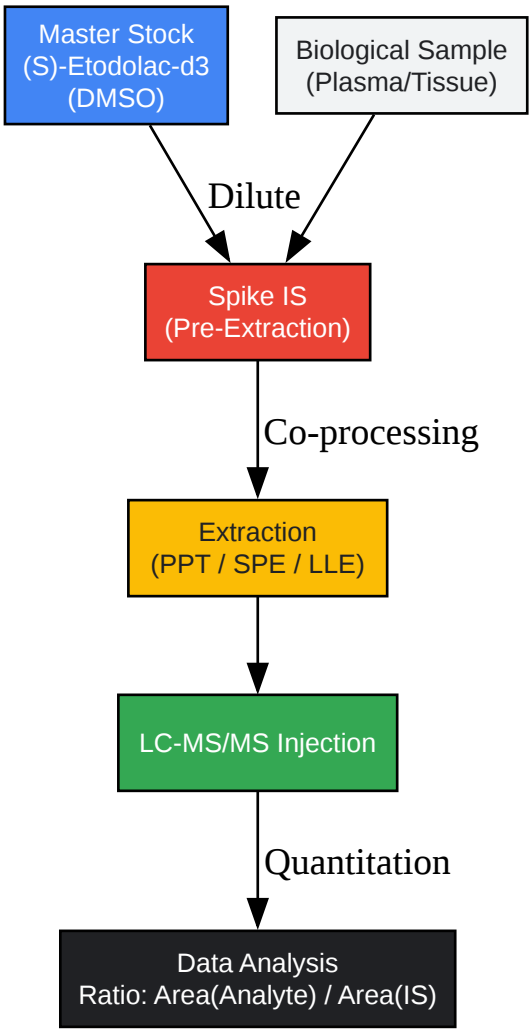
- IS (**(S)-Etodolac-d3**): m/z 291.1 → 175.1 (Shift of +3 Da).

Visual: LC-MS/MS Method Development Logic

This diagram illustrates the workflow to ensure data integrity using the IS.



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Caption: Analytical workflow ensuring the Internal Standard compensates for extraction loss and matrix effects.

Part 5: Emergency & Disposal

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. The indole structure can be irritating to mucous membranes.

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- Skin Contact: Wash with soap and water. Do not use ethanol or solvents, as they may increase dermal absorption of the lipophilic drug.
- Ingestion: Immediately call a POISON CENTER.[6] Do not induce vomiting due to risk of aspiration and irritation.
- Disposal: Incinerate in a chemical incinerator equipped with an afterburner and scrubber. This compound contains Nitrogen and will generate NOx upon combustion.

References

- Cayman Chemical. (2025).[5] Etodolac Safety Data Sheet. Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 71316688, rac Etodolac-d3. Retrieved from
- Pharmaffiliates. (2024). (S)-(+)-Etodolac-d3 Product Page & CAS Information. Retrieved from [1]
- ResolveMass Laboratories. (2025). Deuterated Internal Standards for LC-MS: Selection & Best Practices. Retrieved from
- Fisher Scientific. (2019).[4] Etodolac Safety Data Sheet. Retrieved from

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. rac Etodolac-d3 | C17H21NO3 | CID 71316688 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Etodolac - Wikipedia [en.wikipedia.org]
- 4. fishersci.com [fishersci.com]

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- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [Part 1: Compound Identity & Technical Specifications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602641#safety-data-sheet-sds-for-s-etodolac-d3]

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